

# Application Notes and Protocols for Pentachloronitrobenzene (PCNB) in Turfgrass Disease Management

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## Compound of Interest

Compound Name: *Pentachloronitrobenzene*

Cat. No.: *B1680406*

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## Introduction

**Pentachloronitrobenzene** (PCNB), also known as quintozene, is a broad-spectrum, non-systemic contact fungicide utilized since the 1950s for the control of a variety of fungal diseases in turfgrass and other crops.<sup>[1]</sup> As a contact fungicide, PCNB must be present on the plant or in the soil before an infection begins to be effective, forming a protective barrier on plant surfaces.<sup>[1][2]</sup> It is primarily effective against soil-borne pathogens but also demonstrates some efficacy against foliar diseases.<sup>[1]</sup> PCNB's multi-site mode of action is a key characteristic, making it a valuable tool in fungicide resistance management programs.<sup>[1][3]</sup>

Regulatory oversight by the U.S. Environmental Protection Agency (EPA) has led to changes in PCNB's approved uses, including the cessation of its use on home lawns.<sup>[2][4][5]</sup> Its application is now primarily directed towards non-residential turf, such as golf courses, sod farms, and industrial parks.<sup>[6]</sup>

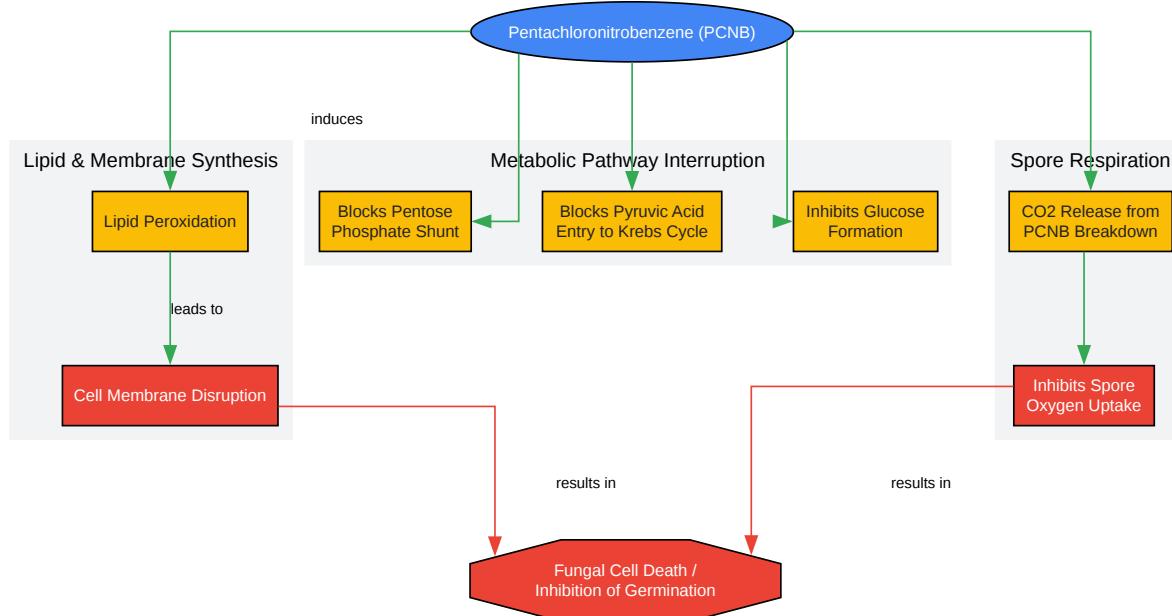
## Mechanism of Action

PCNB is classified by the Fungicide Resistance Action Committee (FRAC) under Group 14 as an aromatic hydrocarbon fungicide.<sup>[6]</sup> Its primary mode of action involves the inhibition of lipid and membrane synthesis.<sup>[1][3][7]</sup> Specifically, it is thought to cause lipid peroxidation, which leads to the disruption of fungal cell membranes.<sup>[6]</sup>

Beyond its effects on membranes, PCNB exhibits a multi-site inhibitory action on fungal metabolism:

- It interferes with the metabolic pathway of soil-borne pathogens by blocking the pentose phosphate shunt.[1]
- It obstructs the entry of pyruvic acid into the Krebs cycle.[1]
- It generally inhibits glucose formation.[1]
- It is also reported that PCNB breakdown can release CO<sub>2</sub>, which inhibits oxygen uptake by the fungal spore, preventing germination or killing the fungus.[1]

Due to this multi-site activity, there have been no documented cases of pathogen resistance to PCNB.[1]



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PCNB's Multi-Site Mode of Action in Fungal Pathogens.

## Application Data

PCNB is effective against several key turfgrass diseases. Application rates vary by target disease, formulation, and site. Granular formulations like Turfcide® 10G are often used for preventive snow mold control.[\[6\]](#)

Table 1: Summary of PCNB Application Rates for Turfgrass Diseases

Target Disease (Pathogen)	Application Site	Formulation	Application		
			Rate (Product per 1,000 sq. ft.)	Active Ingredient Rate	Notes
Brown Patch ( <i>Rhizoctonia solani</i> )	Golf Courses, Sod Farms, Industrial Parks	10G	2.0 - 7.5 lb	0.2 - 0.75 lb a.i.	Apply at first sign of disease.[6][8]
Dollar Spot ( <i>Clarireedia spp.</i> )	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	Not for use in California.[6] [8]
Leaf Spot/Melting Out ( <i>Bipolaris, Drechslera spp.</i> )	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	For preventative control, apply in spring or fall.[6][8]
Gray Snow Mold ( <i>Typhula spp.</i> )	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 10.0 lb	0.5 - 1.0 lb a.i.	Apply in the fall before the first snowfall. [6]
Gray Snow Mold ( <i>Typhula spp.</i> )	Professional & College Athletic Fields	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	Apply in the fall before the first snowfall. [6]
Pink Snow Mold ( <i>Microdochium nivale</i> )	Golf Courses, Sod Farms, Industrial Parks	10G	5.0 - 10.0 lb	0.5 - 1.0 lb a.i.	Apply in the fall before the first snowfall. [6]
Pink Snow Mold	Professional & College	10G	5.0 - 7.5 lb	0.5 - 0.75 lb a.i.	Apply in the fall before the

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(Microdochium nivale)	Athletic Fields	first snowfall. [6]
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Note: Always consult the product label for specific rates, timing, and application instructions.[6] PCNB may cause phytotoxicity on cool-season turfgrasses during periods of high heat (>90°F) or environmental stress.[9]

## Experimental Protocols

### Protocol 1: General Protocol for Evaluating PCNB Efficacy on Turfgrass Diseases in a Field Setting

This protocol provides a framework for conducting field trials to assess the efficacy of PCNB against a target turfgrass disease.

1. Objective: To determine the efficacy of various rates and application timings of PCNB for the control of a specific turfgrass disease (e.g., Brown Patch caused by *Rhizoctonia solani*) under field conditions.

#### 2. Experimental Design:

- Location: Select a turfgrass area with a known history of the target disease. The turf species should be relevant to the intended use (e.g., creeping bentgrass for a golf course fairway).
- Plot Layout: Use a Randomized Complete Block Design (RCBD) with a minimum of four replications. Plot sizes should be adequate for disease assessment and to prevent spray drift between plots (e.g., 1m x 2m).

#### • Treatments:

- Untreated Control (UTC).
- PCNB formulation (e.g., 10G or 75W) at low, medium, and high label rates.
- Industry Standard Fungicide (positive control).
- Tank-mix combinations of PCNB with other fungicides, if applicable.[1]

### 3. Materials and Equipment:

- Calibrated granular spreader or CO2-pressurized backpack sprayer.
- Personal Protective Equipment (PPE) as per the product label.
- Plot marking stakes and measuring tapes.
- Data collection sheets or electronic device.
- Digital camera for photographic documentation.
- Irrigation system.

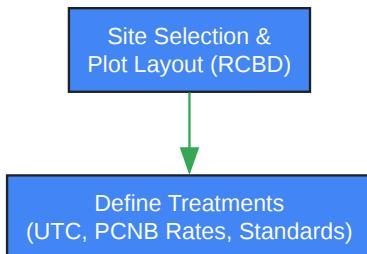
### 4. Methodology:

- Site Preparation: Ensure the turf is managed according to standard practices for the location (mowing height, fertility, etc.).
- Inoculation (if necessary): If natural disease pressure is unreliable, inoculate the plot area with the target pathogen. For *R. solani*, this can be done using infested grain inoculum spread evenly across the plots.
- Application:
  - Apply treatments at a designated timing (e.g., preventively before symptoms appear or curatively at the first sign of disease).[2][10]
  - For granular products, ensure uniform distribution.[2]
  - For sprayable formulations, use a spray volume sufficient for thorough coverage (e.g., 2 gallons per 1,000 sq. ft.).
  - Follow application with irrigation (e.g., 1/4 inch) to wash the fungicide into the soil or thatch layer, especially for soil-borne diseases.[2][11]
- Maintenance: Continue standard turf management practices throughout the trial period. Avoid practices that could interfere with disease development or treatment efficacy.

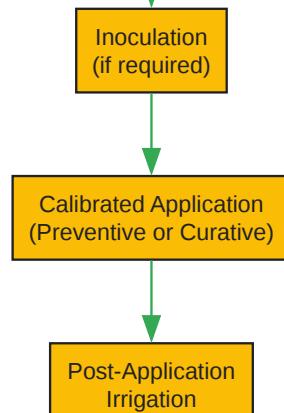
## 5. Data Collection and Analysis:

- Disease Assessment: Rate disease severity at regular intervals (e.g., 7, 14, 21, and 28 days after treatment). Use a visual rating scale (e.g., 0-100% of plot area diseased, or a 1-9 scale).
- Turf Quality: Assess turfgrass quality visually on a 1-9 scale, where 1 is dead turf, 9 is excellent, and 6 is considered minimally acceptable.
- Phytotoxicity: Record any signs of phytotoxicity (e.g., yellowing, stunting) on a 1-9 scale, where 9 represents no injury.[\[2\]](#)
- Statistical Analysis: Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a mean separation test (e.g., Fisher's LSD or Tukey's HSD at  $P=0.05$ ) to compare treatment means.

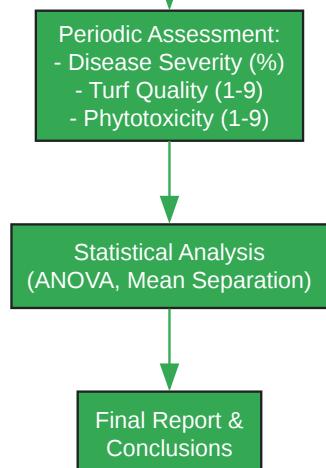
## Phase 1: Experimental Setup



## Phase 2: Treatment Application



## Phase 3: Data Collection &amp; Analysis

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Experimental Workflow for PCNB Efficacy Testing on Turfgrass.

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